

# A Comparative Guide to the Applications of p-((p-(Phenylazo)phenyl)azo)phenol

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## Compound of Interest

Compound Name: *p-((p-(Phenylazo)phenyl)azo)phenol*

Cat. No.: *B1346030*

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Introduction: **p-((p-(Phenylazo)phenyl)azo)phenol**, also known by synonyms such as Disperse Yellow 23 and C.I. 26070, is a synthetic organic compound belonging to the azo dye class.[1][2][3] Characterized by its  $C_{18}H_{14}N_4O$  molecular formula and two azo (-N=N-) functional groups, this compound exhibits a distinct yellow color.[1] Its applications span various scientific and industrial fields, primarily driven by its chromophoric and light-sensitive properties. This guide provides a comparative overview of its primary uses, supported by available data and experimental protocols, and contrasts its performance with other relevant azo dyes.

## Application as an Industrial Dye

The most prominent application of **p-((p-(Phenylazo)phenyl)azo)phenol** is in the textile industry as a disperse dye for synthetic fibers.[1] Its vibrant color, stability, and good fastness properties make it suitable for dyeing materials where other water-soluble dyes may be ineffective.[1]

Comparison with Alternatives: Compared to other azo dyes like Sudan Red 7B, which is also used in textiles for its vibrant red coloration, Disperse Yellow 23 provides a different chromatic range.[4] The choice between these dyes is dictated by the desired color and the specific type of synthetic fiber being treated. The stability and dyeing properties of **p-((p-(Phenylazo)phenyl)azo)phenol** are central to its utility in this sector.[1]

## Application in Analytical Chemistry

In the field of analytical chemistry, **p-((p-(Phenylazo)phenyl)azo)phenol** serves as a crucial reference standard for the analysis of azo compounds.[1][2] Due to its well-defined properties and commercial availability, it is employed in methods like liquid chromatography-mass spectrometry (LC-MS) to identify and quantify other azo dyes in various samples.[1]

This application is particularly relevant in food safety, where regulations ban certain azo dyes, such as Sudan I, II, III, and IV, due to their classification as potential carcinogens.[5][6] Analytical methods are therefore essential for detecting their illegal presence in food products like chili powder, sauces, and spices.[6][7]

**Comparative Analytical Performance:** The performance of analytical methods for detecting azo dyes is critical. While specific quantitative data for **p-((p-(Phenylazo)phenyl)azo)phenol** as an analyte is not detailed in the provided results, data for the detection of banned Sudan dyes using HPLC with a photodiode array detector provides a benchmark for the sensitivity of these methods.

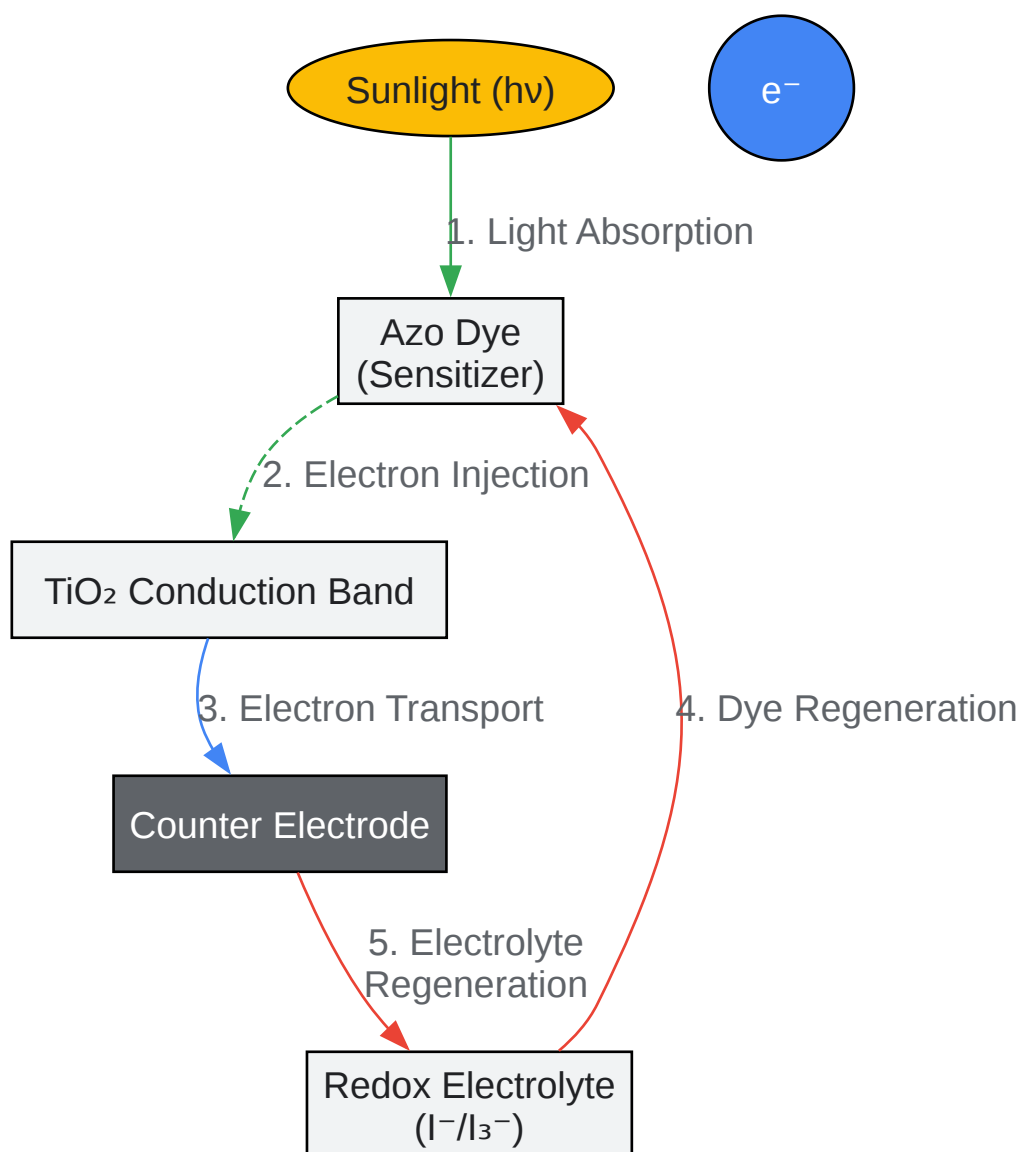
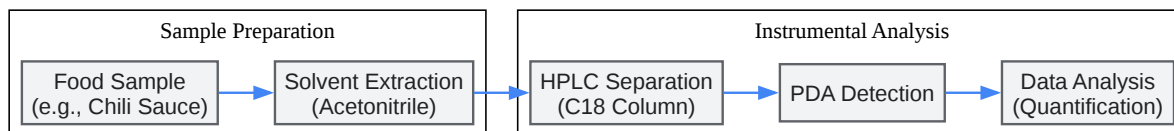
| Dye Analyte          | Matrix          | Limit of Detection (LOD) (mg/kg) | Limit of Quantification (LOQ) (mg/kg) | Overall Recovery (%) | Reference |
|----------------------|-----------------|----------------------------------|---------------------------------------|----------------------|-----------|
| Sudan I, II, III, IV | Sauces          | 0.2 - 0.5                        | 0.4 - 1                               | 51 - 86              | [7]       |
| Sudan I, II, III, IV | Powdered Spices | 1.5 - 2                          | 3 - 4                                 | 89 - 100             | [7]       |

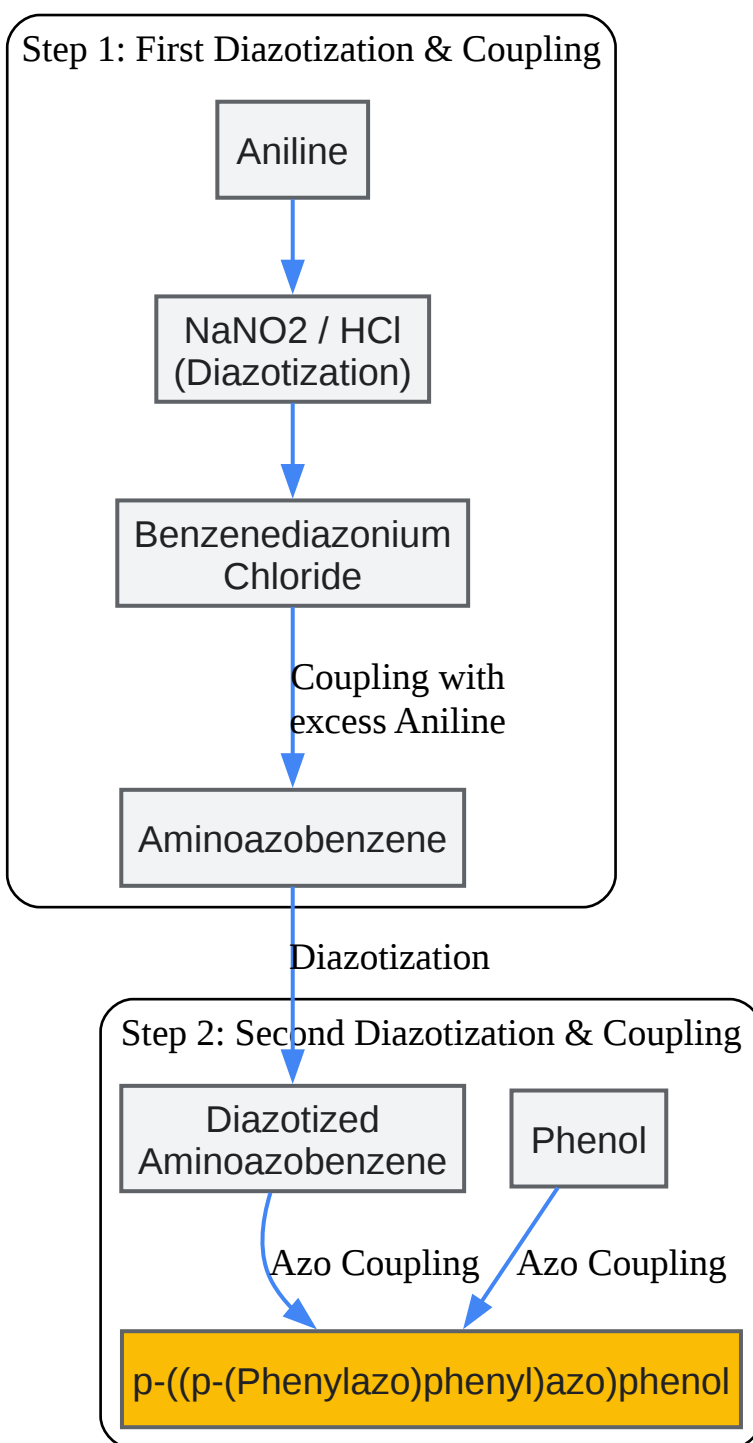
**Experimental Protocol: HPLC-Photodiode Array Detection of Azo Dyes** A common methodology for the determination of Sudan dyes in food products involves the following steps:[7]

- **Extraction:** The dye is extracted from the sample matrix (e.g., chili- or curry-based sauces) using a solvent such as acetonitrile.
- **Chromatographic Separation:** The extract is analyzed by high-performance liquid chromatography (HPLC). A reverse-phase C<sub>18</sub> column is typically used for separation.

- Mobile Phase: An isocratic mobile phase, consisting of a mixture of acetonitrile and water, is used to elute the compounds.
- Detection: A photodiode array (PDA) detector is used to identify and quantify the dyes based on their characteristic absorption spectra.

Analytical Workflow Diagram:





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